

Personal protective equipment for handling Sappanchalcone

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Compound of Interest

Compound Name: Sappanchalcone

Cat. No.: B1681444

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Essential Safety and Handling Guide for Sappanchalcone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Sappanchalcone** (CAS No. 94344-54-4), a bioactive flavonoid isolated from the heartwood of *Caesalpinia sappan* L. While a specific Safety Data Sheet (SDS) for **Sappanchalcone** is not readily available, this document synthesizes safety protocols based on the known properties of **Sappanchalcone**, general laboratory safety standards, and data from structurally related chalcone compounds.

Personal Protective Equipment (PPE)

Given that **Sappanchalcone** is typically supplied as a fine powder, appropriate PPE is essential to prevent inhalation and skin contact. The following table outlines the recommended PPE for handling Sapp-anchalcone.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where Sappanchalcone is handled.
Hand Protection	Nitrile Gloves	Should be worn when handling the solid compound or its solutions. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A standard lab coat should be worn and fully fastened to protect from spills.
Respiratory Protection	N95 Respirator or equivalent	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.

Quantitative Safety Data for Related Chalcones

Specific quantitative toxicity data for **Sappanchalcone** is limited. However, studies on other synthetic chalcones provide an indication of their general toxicity profile. It is important to handle **Sappanchalcone** with care, assuming it may have similar properties.

Compound Type	Test Animal	Route of Administration	LD50 (Lethal Dose, 50%)	Reference
Synthetic Chalcones	Mice	Intraperitoneal	> 550 mg/kg of body weight	[1][2]
Chalcone Derivatives	Mice	Oral	> 5000 mg/kg (for most derivatives tested)	[3][4]
More Toxic Chalcone Derivatives	Mice	Oral	3807.9 mg/kg	[3]

Note: This data is for related compounds and should be used for general guidance only. All new compounds should be handled as potentially hazardous until their toxicological properties are well-understood.

Operational and Disposal Plans

Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the label correctly identifies the contents as **Sappanchalcone** and includes the CAS number (94344-54-4).

2. Storage:

- Store **Sappanchalcone** in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed to prevent absorption of moisture.
- Store away from incompatible materials such as strong oxidizing agents.

3. Preparation of Stock Solutions (General Protocol):

- All weighing of the powdered **Sappanchalcone** should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Use an analytical balance to accurately weigh the desired amount of the compound.
- Transfer the weighed powder to a suitable volumetric flask.
- Add a small amount of the desired solvent (e.g., DMSO, Ethanol) to dissolve the powder completely.
- Once dissolved, add the solvent to the final volume and mix thoroughly.
- Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

4. Personal Hygiene:

- Wash hands thoroughly with soap and water after handling **Sappanchalcone**, before leaving the laboratory, and before eating, drinking, or smoking.
- Avoid touching your face, eyes, or other exposed skin with gloved hands.

Disposal Plan

All waste materials contaminated with **Sappanchalcone** should be treated as chemical waste.

- Solid Waste:
 - Contaminated consumables such as weighing paper, pipette tips, and gloves should be collected in a designated, sealed, and clearly labeled chemical waste container.
- Liquid Waste:
 - Unused solutions of **Sappanchalcone** should be collected in a separate, sealed, and labeled liquid chemical waste container.
 - Do not dispose of **Sappanchalcone** solutions down the drain.
- Container Disposal:

- Empty containers that held **Sappanchalcone** should be triple-rinsed with an appropriate solvent. The rinsate should be collected as liquid chemical waste. After rinsing, the container can be disposed of according to institutional guidelines.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Sappanchalcone**, a common starting point for in vitro experiments.

Materials:

- **Sappanchalcone** powder (Molecular Weight: 286.28 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Weighing paper or boat
- Spatula
- Microcentrifuge tubes or amber glass vials
- Volumetric pipettes
- Vortex mixer

Procedure:

- Calculate the mass of **Sappanchalcone** required. For 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 286.28 \text{ g/mol} = 0.00286 \text{ g} = 2.86 \text{ mg}$
- In a chemical fume hood, carefully weigh 2.86 mg of **Sappanchalcone** powder onto weighing paper using an analytical balance.

- Transfer the weighed powder into a clean microcentrifuge tube or amber glass vial.
- Add 1 mL of anhydrous DMSO to the tube/vial containing the **Sappanchalcone** powder.
- Cap the tube/vial securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Label the tube/vial clearly with "**Sappanchalcone**, 10 mM in DMSO" and the date of preparation.
- Store the stock solution at -20°C for short-term storage or -80°C for long-term storage.

Visualizations

Sappanchalcone Handling Workflow

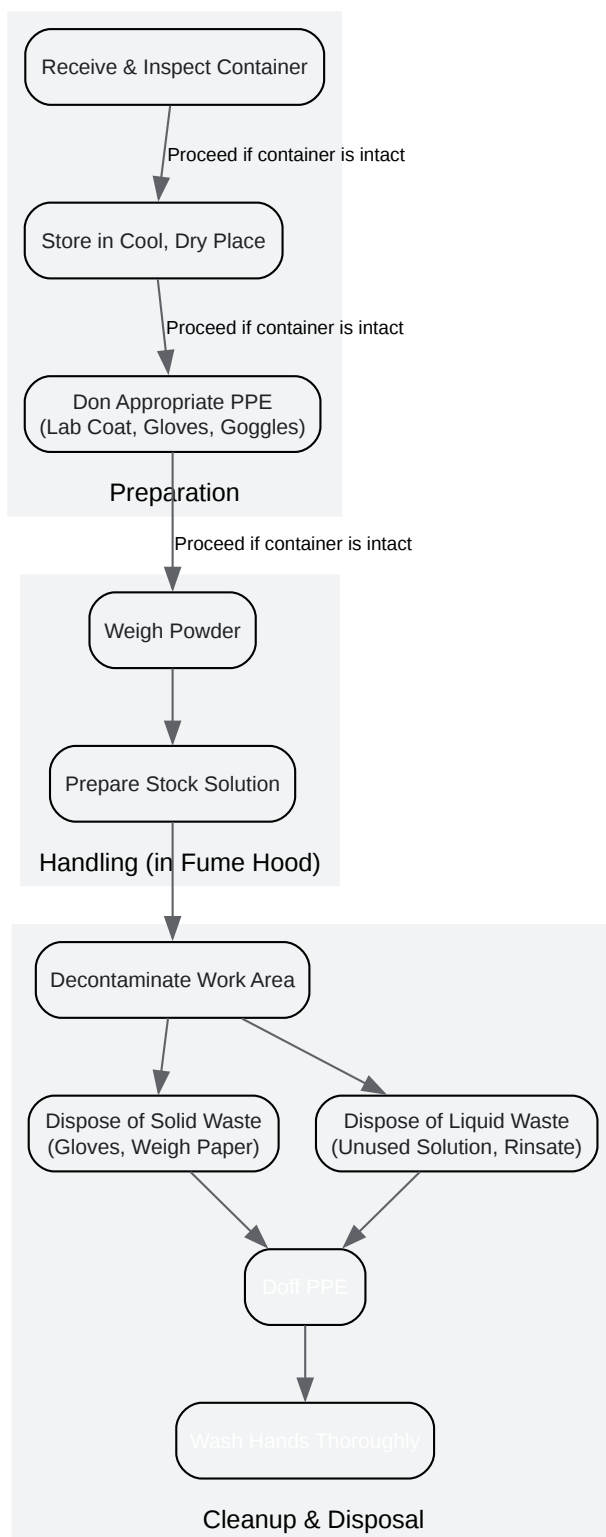


Figure 1: Safe Handling Workflow for Sappanchalcone Powder

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Caption: Safe Handling Workflow for **Sappanchalcone** Powder.

Sappanchalcone-Induced Apoptosis Signaling Pathway

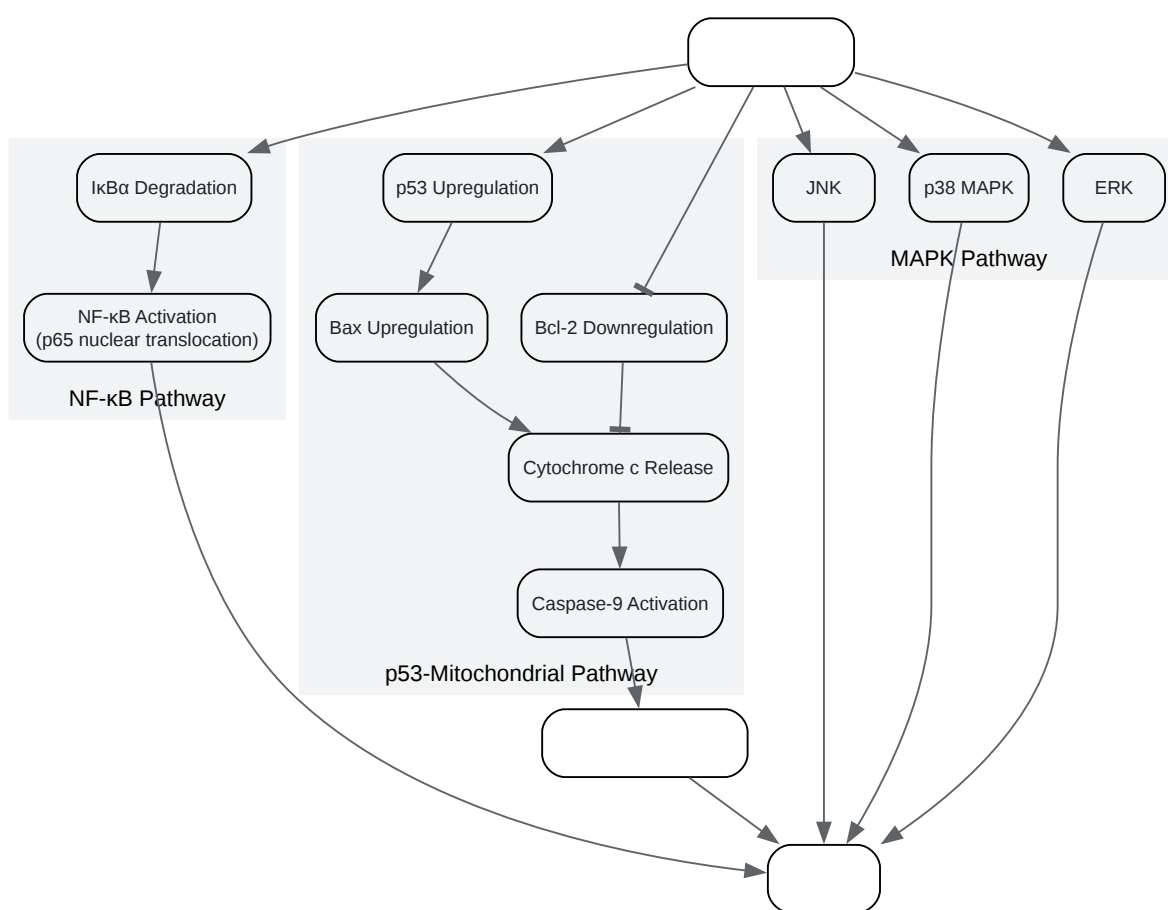


Figure 2: Sappanchalcone-Induced Apoptosis Signaling

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Caption: **Sappanchalcone**-Induced Apoptosis Signaling.

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